

# Application Notes: Rubidium-Strontium (Rb-Sr) Dating for Geological Formations

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## Compound of Interest

Compound Name: Potassium;rubidium

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## Introduction

Rubidium-Strontium (Rb-Sr) dating is a radiometric technique used to determine the age of rocks and minerals.[1][2] The method is based on the beta decay of Rubidium-87 ( $^{87}\text{Rb}$ ) to Strontium-87 ( $^{87}\text{Sr}$ ).[3]  $^{87}\text{Rb}$ , a naturally occurring isotope of rubidium, decays with a very long half-life of approximately 49.23 billion years, making this method particularly suitable for dating ancient geological materials, including terrestrial rocks, lunar samples, and meteorites.[1][3][4] This technique is a cornerstone of geochronology, providing critical insights into the formation and evolution of the Earth's crust and mantle.[5]

The fundamental principle involves measuring the present-day concentrations of  $^{87}\text{Rb}$  and  $^{87}\text{Sr}$  in a rock or mineral. The amount of  $^{87}\text{Sr}$  in a sample is a combination of the strontium initially incorporated during its formation and the radiogenic  $^{87}\text{Sr}$  produced by the decay of  $^{87}\text{Rb}$  over time. By quantifying these isotopes, scientists can calculate the time elapsed since the rock or mineral became a closed system to Rb and Sr.[1]

## Principle of the Isochron Method

The Rb-Sr dating method widely employs the isochron technique to determine the age of a suite of rock or mineral samples.[6] This graphical method is powerful because it does not require knowledge of the initial amount of  $^{87}\text{Sr}$  in the system. The key assumptions for a valid isochron are:

- The samples (e.g., different minerals from the same rock or different cogenetic rock samples) all had the same initial  $^{87}\text{Sr}/^{86}\text{Sr}$  ratio at the time of their formation ( $t=0$ ).[\[5\]](#)
- The rock or mineral has remained a closed system since its formation, meaning there has been no loss or gain of Rb or Sr.[\[2\]](#)[\[5\]](#)
- The samples have a range of Rb/Sr ratios.[\[5\]](#)

The age determination is based on the isochron equation:

$$(^{87}\text{Sr}/^{86}\text{Sr})_p = (^{87}\text{Sr}/^{86}\text{Sr})_0 + (^{87}\text{Rb}/^{86}\text{Sr})_p * (e^{(\lambda t)} - 1)$$

Where:

- $(^{87}\text{Sr}/^{86}\text{Sr})_p$  is the ratio of these isotopes measured in the sample today.
- $(^{87}\text{Sr}/^{86}\text{Sr})_0$  is the initial ratio at the time of formation.
- $(^{87}\text{Rb}/^{86}\text{Sr})_p$  is the ratio of these isotopes measured today.
- $\lambda$  is the decay constant of  $^{87}\text{Rb}$  (approximately  $1.42 \times 10^{-11} \text{ yr}^{-1}$ ).
- $t$  is the time elapsed since formation (the age).

When data from several cogenetic samples are plotted on a graph with  $^{87}\text{Sr}/^{86}\text{Sr}$  on the y-axis and  $^{87}\text{Rb}/^{86}\text{Sr}$  on the x-axis, they should form a straight line (an isochron).[\[2\]](#)[\[7\]](#) The age ( $t$ ) can be calculated from the slope of this line, and the initial  $^{87}\text{Sr}/^{86}\text{Sr}$  ratio can be determined from the y-intercept.[\[5\]](#)

## Applications

The Rb-Sr dating method is versatile and has been applied extensively in geology:

- Dating Igneous Rocks: It is highly effective for determining the crystallization age of igneous rocks like granites.[\[3\]](#) Different minerals within an igneous rock will crystallize with varying Rb/Sr ratios but the same initial  $^{87}\text{Sr}/^{86}\text{Sr}$  ratio, making them ideal for the isochron method.[\[1\]](#)[\[6\]](#)

- **Dating Metamorphic Events:** During metamorphism, the Rb-Sr system can be reset. This allows geologists to date the timing of metamorphic events.[\[4\]](#)[\[5\]](#) Mineral isochrons can help constrain the pressure-temperature-time paths of metamorphic rocks.[\[5\]](#)
- **Sedimentary and Ore Deposit Dating:** Under specific circumstances, the Rb-Sr method can be applied to date sedimentary sequences and ore deposits.[\[3\]](#)
- **Extraterrestrial Materials:** The technique has been crucial in dating meteorites and lunar rocks, contributing significantly to our understanding of the early solar system.[\[3\]](#)[\[4\]](#)[\[7\]](#)

## Strengths and Limitations

### Strengths:

- **Wide Applicability:** The method can be used on a variety of common rock-forming minerals, such as micas (biotite, muscovite) and potassium feldspar, which are rich in rubidium.[\[6\]](#)[\[8\]](#)
- **Isochron Method:** The isochron approach provides a robust internal check on the assumptions of the dating method and yields both the age and the initial isotopic composition.[\[4\]](#)
- **Dating Ancient Rocks:** The long half-life of  $^{87}\text{Rb}$  makes it ideal for dating very old geological formations.[\[4\]](#)[\[5\]](#)

### Limitations:

- **Open System Behavior:** The mobility of Rb and Sr, particularly in the presence of hydrothermal fluids, can disrupt the closed-system assumption, leading to inaccurate ages.[\[1\]](#) Subsequent geological events like weathering or alteration can reset the isotopic clock.[\[1\]](#)
- **Lower Precision than Some Methods:** For dating igneous crystallization, methods like U-Pb dating of zircon can often provide higher precision.[\[5\]](#)
- **Isobaric Interference:**  $^{87}\text{Rb}$  and  $^{87}\text{Sr}$  have the same mass number, which creates an isobaric interference during mass spectrometry. This necessitates the chemical separation of Rb and Sr before analysis.[\[3\]](#)

## Protocols for Rb-Sr Dating

This section outlines the standard protocol for determining the age of geological formations using the Rb-Sr isochron method.

### 1. Sample Collection and Preparation

- **Field Collection:** Collect several kilograms of fresh, unweathered rock from a suite of samples that are believed to be cogenetic (formed from the same source at the same time).  
[6]
- **Crushing and Homogenization:** The rock samples are crushed into smaller chips and then pulverized into a fine, homogeneous powder (typically to <200 mesh).  
[4][6]
- **Mineral Separation (Optional but Recommended):** For mineral isochrons, separate different mineral phases (e.g., biotite, muscovite, K-feldspar, plagioclase) from the crushed rock. This is typically done using magnetic separation, heavy liquids, and hand-picking under a microscope. Minerals with a wide range of Rb/Sr ratios are ideal.  
[1]

### 2. Isotope Dilution and Chemical Separation

- **Sample Digestion:** A precisely weighed aliquot of the rock powder or mineral separate is dissolved in a mixture of strong acids (e.g., hydrofluoric and nitric acid) in a clean laboratory environment to prevent contamination.
- **Isotopic Spiking:** Before dissolution, a known amount of an isotopic tracer (or "spike"), enriched in  $^{84}\text{Sr}$  and  $^{85}\text{Rb}$ , is added to the sample. This allows for the precise determination of the Rb and Sr concentrations via isotope dilution mass spectrometry.  
[6]
- **Ion Exchange Chromatography:** The dissolved sample solution is passed through ion-exchange columns to separate Rb and Sr from other elements in the rock matrix and from each other.  
[3][9] This step is critical to eliminate isobaric interference between  $^{87}\text{Rb}$  and  $^{87}\text{Sr}$  during mass spectrometric analysis.  
[3]

### 3. Mass Spectrometry

- **Isotopic Analysis:** The purified Rb and Sr fractions are loaded onto metal filaments and analyzed using a Thermal Ionization Mass Spectrometer (TIMS) or, increasingly, a Multi-Collector Inductively Coupled Plasma Mass Spectrometer (MC-ICP-MS).[\[5\]](#)
- **Measurement:** The mass spectrometer measures the isotopic ratios required for the isochron plot, primarily  $^{87}\text{Sr}/^{86}\text{Sr}$  and  $^{87}\text{Rb}/^{86}\text{Sr}$ . The stable isotope  $^{86}\text{Sr}$  is used for normalization as its abundance is not affected by radioactive decay.[\[6\]](#)

#### 4. Data Presentation and Age Calculation

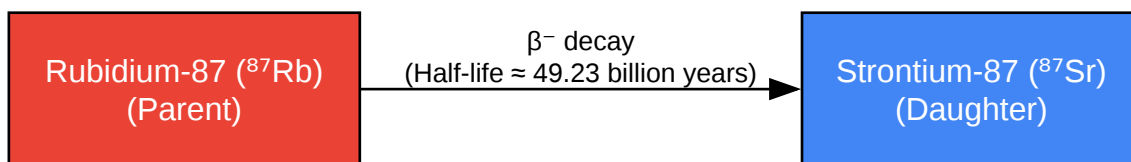
The measured isotopic ratios are compiled into a table for analysis.

Table 1: Example Rb-Sr Isotopic Data for a Granite Pluton

Sample/Mineral	$^{87}\text{Rb}/^{86}\text{Sr}$ ( $\pm 2\sigma$ )	$^{87}\text{Sr}/^{86}\text{Sr}$ ( $\pm 2\sigma$ )
Whole Rock 1	$1.55 \pm 0.02$	$0.7255 \pm 0.0001$
Whole Rock 2	$2.80 \pm 0.03$	$0.7450 \pm 0.0001$
Plagioclase	$0.25 \pm 0.01$	$0.7085 \pm 0.0001$
K-Feldspar	$5.50 \pm 0.06$	$0.7821 \pm 0.0001$
Biotite	$15.20 \pm 0.15$	$0.9203 \pm 0.0002$

- **Isochron Plotting:** The  $^{87}\text{Sr}/^{86}\text{Sr}$  ratios are plotted against the  $^{87}\text{Rb}/^{86}\text{Sr}$  ratios.
- **Regression Analysis:** A linear regression is performed on the data points. The quality of the fit is often assessed using the Mean Square of Weighted Deviates (MSWD), where a value close to 1 indicates a good fit.[\[3\]](#)[\[5\]](#)
- **Age Calculation:** The age (t) is calculated from the slope (m) of the isochron using the formula:  $t = \ln(m + 1) / \lambda$
- **Initial Ratio:** The y-intercept of the isochron gives the initial  $^{87}\text{Sr}/^{86}\text{Sr}$  ratio for the rock suite, which provides valuable information about the source magma.[\[5\]](#)

## Visualizations



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Caption: The radioactive decay pathway of Rubidium-87 to Strontium-87.

## Field &amp; Lab Preparation

1. Sample Collection  
(Fresh, Cogenetic Rocks)



2. Crushing & Pulverizing



## Analytical Chemistry

3. Sample Digestion & Isotope Spiking



4. Ion Exchange Chromatography  
(Separation of Rb and Sr)



## Data Acquisition &amp; Analysis

5. Mass Spectrometry (TIMS/MC-ICP-MS)  
(Measure  $^{87}\text{Rb}/^{86}\text{Sr}$  &  $^{87}\text{Sr}/^{86}\text{Sr}$ )



6. Isochron Plotting & Regression



7. Age Calculation from Slope

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Caption: Experimental workflow for Rb-Sr geochronology.



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